

2-Phenyl-1-propanol molecular weight and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenyl-1-propanol

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An In-depth Technical Guide to the Physicochemical Properties of 2-Phenyl-1-propanol

This technical guide provides a comprehensive overview of the molecular weight and density of **2-phenyl-1-propanol** (CAS 1123-85-9). It is intended for researchers, scientists, and professionals in drug development and related fields who require accurate and reliable data on the physicochemical properties of this compound. This document includes a summary of its key quantitative properties, detailed experimental protocols for their determination, and a logical workflow for such characterization.

Quantitative Physicochemical Data

The molecular weight and density of **2-phenyl-1-propanol** are fundamental parameters for a wide range of scientific and industrial applications, from reaction stoichiometry and formulation development to quality control and regulatory compliance. The data presented below has been compiled from reputable chemical data sources.

Property	Value	Units	Conditions
Molecular Weight	136.19	g/mol	
Density	0.975	g/mL	at 25 °C
	0.971 - 0.978	g/mL	

Table 1: Summary of Molecular Weight and Density for **2-Phenyl-1-propanol**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Property Determination

Accurate determination of molecular weight and density requires standardized experimental procedures. The following sections detail the principles and methodologies for obtaining these values.

Determination of Molecular Weight via Mass Spectrometry

Mass spectrometry is the gold standard for determining the molecular weight of a compound with high accuracy and sensitivity.^{[5][7][8][9]} The technique involves the ionization of the sample molecules and their separation based on their mass-to-charge ratio (m/z).

Principle: An electron-ionization (EI) mass spectrometer is commonly used for volatile organic compounds like **2-phenyl-1-propanol**.^[10] In the ion source, high-energy electrons bombard the sample molecules, leading to the ejection of an electron and the formation of a molecular ion ($M^{+\bullet}$), which is a radical cation.^[10] The mass analyzer then separates these ions based on their m/z ratio. The peak with the highest m/z value, excluding isotopic peaks, generally corresponds to the molecular ion, and its m/z value provides the molecular weight of the compound.^{[7][10]}

Generalized Protocol:

- **Sample Preparation:** A dilute solution of **2-phenyl-1-propanol** is prepared in a volatile organic solvent.
- **Instrument Setup:** The mass spectrometer is calibrated using a known standard. The ion source parameters (e.g., electron energy) and mass analyzer settings are optimized for the compound.
- **Sample Introduction:** The sample is introduced into the ion source, typically via direct injection or through a gas chromatography (GC) system for separation from any impurities.
- **Ionization:** The sample molecules are ionized by an electron beam.
- **Mass Analysis:** The resulting ions are accelerated into the mass analyzer, where they are separated according to their m/z ratio.

- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion abundance versus m/z .
- Data Interpretation: The molecular ion peak is identified in the mass spectrum to determine the molecular weight.

Determination of Density

The density of a liquid can be accurately determined using several methods, with the oscillating U-tube and pycnometer methods being the most common in a laboratory setting.^{[3][11]}

Modern digital density meters frequently employ the oscillating U-tube principle for rapid and highly accurate measurements.^{[1][2][3][4]}

Principle: A U-shaped tube is electronically excited to oscillate at its natural frequency.^[3] This frequency changes when the tube is filled with a sample; a higher mass (denser) sample results in a lower oscillation frequency. The instrument measures the period of oscillation and relates it to the density of the sample using a calibration equation.^[1] Temperature control is critical as density is temperature-dependent.^[3]

Generalized Protocol:

- Calibration: The instrument is calibrated using two standards of known density, often dry air and ultrapure water.
- Temperature Equilibration: The instrument's measuring cell is brought to the desired temperature (e.g., 25 °C).
- Sample Injection: The **2-phenyl-1-propanol** sample is carefully injected into the U-tube, ensuring no air bubbles are present.
- Measurement: The instrument measures the oscillation period of the U-tube filled with the sample.
- Density Calculation: The instrument's software automatically calculates the density based on the measured period and the calibration constants.

- **Cleaning:** The measuring cell is thoroughly cleaned with appropriate solvents and dried before the next measurement.

The pycnometer method is a classic and precise gravimetric technique for density determination.^{[11][12][13]} It involves determining the mass of a precisely known volume of the liquid.

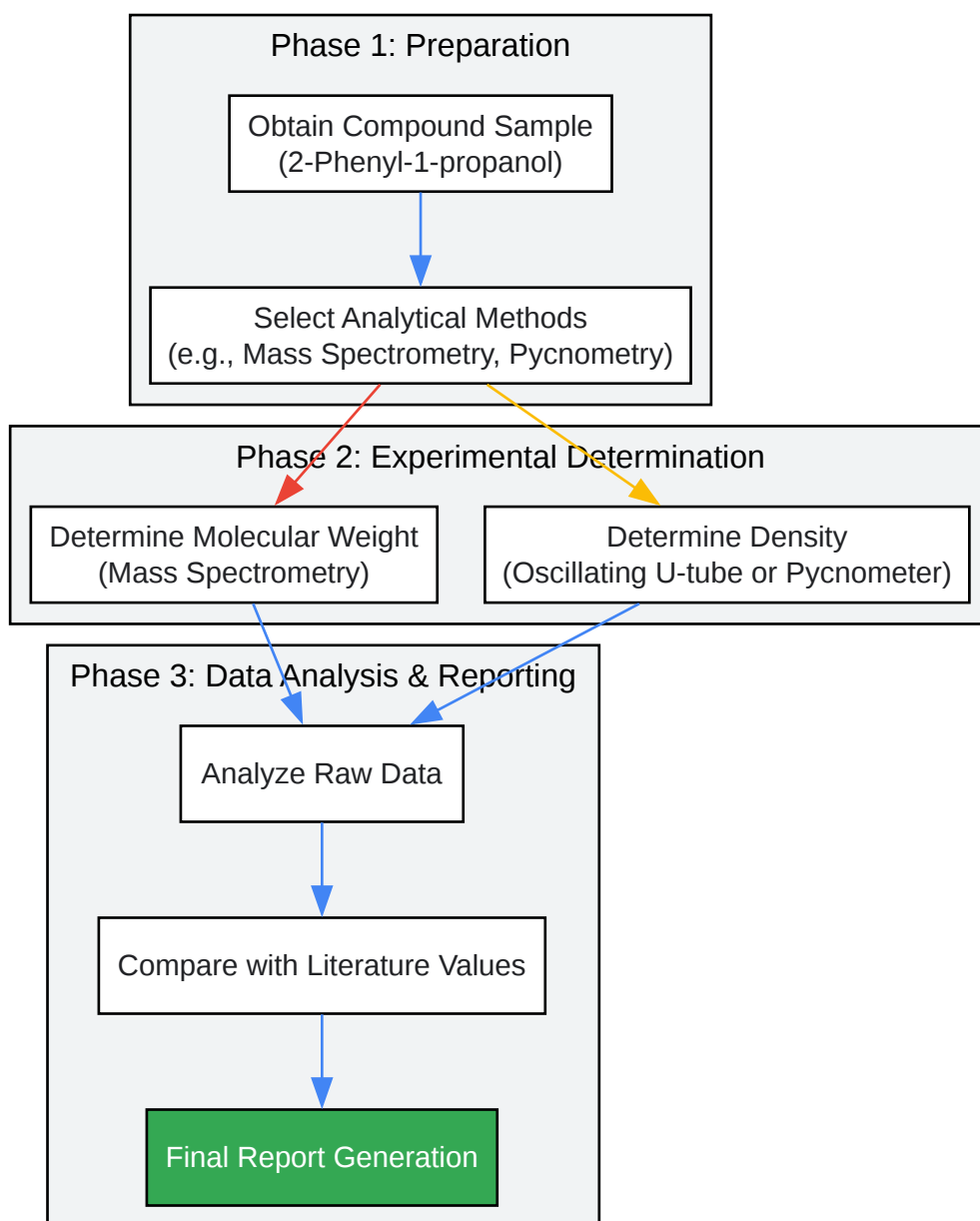
Principle: A pycnometer is a glass flask with a precisely calibrated volume. The density of a liquid is determined by weighing the pycnometer empty, then filled with the liquid of interest. The mass of the liquid divided by the volume of the pycnometer gives the density.^{[11][13]}

Generalized Protocol:

- **Cleaning and Drying:** The pycnometer is thoroughly cleaned and dried.
- **Weighing the Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured on an analytical balance (m_1).
- **Filling the Pycnometer:** The pycnometer is filled with **2-phenyl-1-propanol**, ensuring the liquid reaches the calibration mark and is free of air bubbles. A stopper with a capillary is inserted, allowing excess liquid to be expelled.
- **Temperature Equilibration:** The filled pycnometer is placed in a thermostatic bath at the desired temperature until thermal equilibrium is reached. The liquid level is adjusted to the mark if necessary.
- **Weighing the Filled Pycnometer:** The outside of the pycnometer is carefully dried, and its mass is measured (m_2).
- **Density Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the calibrated volume of the pycnometer.

Physicochemical Property Determination Workflow

The following diagram illustrates a standardized workflow for the determination of physicochemical properties of a chemical compound such as **2-phenyl-1-propanol**.



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Workflow for Physicochemical Property Determination.

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- To cite this document: BenchChem. [2-Phenyl-1-propanol molecular weight and density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072363#2-phenyl-1-propanol-molecular-weight-and-density]

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